

In-Depth Technical Guide: Certificate of Analysis for Glycochenodeoxycholic Acid-d4

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Compound of Interest

Compound Name: Glycochenodeoxycholic acid-d4

Cat. No.: B593819

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical data and methodologies associated with the Certificate of Analysis (CoA) for **Glycochenodeoxycholic acid-d4** (GCDCA-d4). Understanding the CoA is paramount for ensuring the quality, consistency, and reliability of experimental results in research and drug development. GCDCA-d4 is the deuterium-labeled form of Glycochenodeoxycholic acid, a primary glycine-conjugated bile acid. It is commonly used as an internal standard for the quantification of endogenous glycochenodeoxycholic acid in biological samples using mass spectrometry-based techniques. [\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **Glycochenodeoxycholic acid-d4**, compiled from various suppliers.

Table 1: Identification and Chemical Properties

Parameter	Value	Source
Chemical Name	N-[(3 α ,5 β ,7 α)-3,7-dihydroxy-24-oxocholan-24-yl-2,2,4,4-d ₄]-glycine	[3][4]
Synonym(s)	GCDCA-d ₄ , Chenodeoxycholyglycine-d ₄	[2][4][5]
CAS Number	1201918-16-2	[2][3][4][5][6]
Molecular Formula	C ₂₆ H ₃₉ D ₄ NO ₅	[3][4][5]
Molecular Weight	453.65 g/mol (or 453.7 g/mol)	[2][3][4][5][6]
Appearance	White to off-white solid or crystalline solid	[2][3][5]

Table 2: Purity and Isotopic Enrichment

Parameter	Specification	Method
Chemical Purity	≥95% to >97%	NMR, HPLC
Isotopic Purity (Atom % D)	≥98 atom % D	Mass Spectrometry
Deuterated Forms	≥99% (d ₁ -d ₄)	Mass Spectrometry

Data compiled from multiple sources indicating typical ranges.[3][4][5][6][7]

Table 3: Formulation and Storage

Parameter	Specification
Formulation	Crystalline solid or a pre-made solution (e.g., 100 µg/mL in methanol)
Storage Temperature	-20°C
Stability	≥ 4 years (when stored correctly)

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

Experimental Protocols

The quality and purity of **Glycochenodeoxycholic acid-d4** are assessed using a variety of analytical techniques. The following are detailed methodologies for key experiments cited in a typical CoA.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of the **Glycochenodeoxycholic acid-d4** standard.

Methodology: A reverse-phase HPLC method is typically employed.

- Instrumentation: A standard HPLC system equipped with a UV detector (e.g., Thermo Scientific Vanquish Horizon) is used.[\[8\]](#)
- Column: A C18 column (e.g., Hypersil GOLD C18, 100 x 2.1 mm, 1.9 μ m) is commonly utilized.[\[8\]](#)
- Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile/methanol mixture with 0.1% formic acid) is used to achieve separation.[\[8\]](#)
- Column Temperature: The column is maintained at a constant temperature, for instance, 50°C.[\[8\]](#)
- Injection Volume: A small volume of the sample, typically 10 μ L, is injected.[\[8\]](#)
- Detection: The eluent is monitored at a specific UV wavelength, and the peak area of the main component is compared to the total peak area to calculate the purity.

Isotopic Enrichment Analysis by Mass Spectrometry (MS)

Objective: To confirm the isotopic enrichment and distribution of deuterium atoms in the **Glycochenodeoxycholic acid-d4** molecule.

Methodology: Mass spectrometry, often coupled with a chromatographic separation technique like LC or GC, is the standard method.

- Instrumentation: A triple quadrupole mass spectrometer (e.g., Thermo Scientific TSQ Quantis) is frequently used.[8]
- Ionization: Negative mode Electrospray Ionization (ESI) is a common method for analyzing bile acids.[8]
- Analysis Mode: Selective Reaction Monitoring (SRM) is used for quantitative analysis, monitoring specific precursor-to-product ion transitions for both the deuterated standard and any residual non-deuterated compound.[8]
- Data Analysis: The relative intensities of the mass peaks corresponding to the deuterated (M+4) and non-deuterated (M) forms of the molecule are compared to calculate the isotopic purity and the percentage of different deuterated forms (d1-d4).[3][6]

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Glycochenodeoxycholic acid-d4** and to assess its purity.

Methodology: ^1H NMR (Proton NMR) and ^{13}C NMR (Carbon-13 NMR) are used to elucidate the molecular structure.

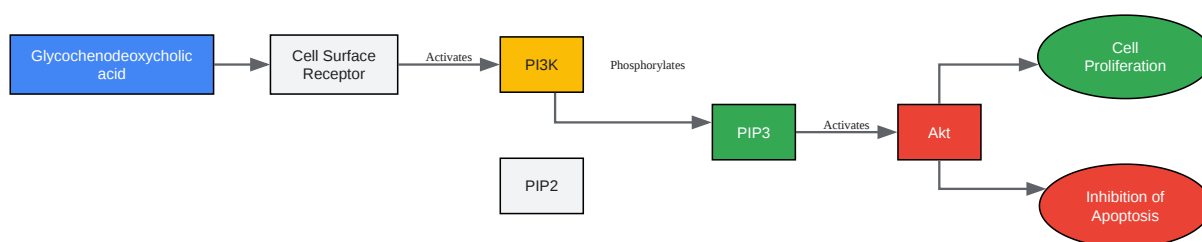
- Sample Preparation: A small amount of the substance is dissolved in a deuterated solvent (e.g., CDCl_3 , MeOD).
- Data Acquisition: The sample is placed in a high-field NMR spectrometer, and the spectra are acquired.
- Spectral Analysis: The chemical shifts, splitting patterns, and integration of the peaks in the ^1H NMR spectrum are analyzed to confirm the presence of all expected protons and the

absence of significant impurities. The absence of proton signals at the deuterated positions confirms successful labeling. The ^{13}C NMR spectrum provides information about the carbon skeleton.

Visualizations

Signaling Pathway Involvement

Glycochenodeoxycholic acid has been shown to trigger the PI3K/Akt signaling pathway, which is involved in cell proliferation and apoptosis.[1]

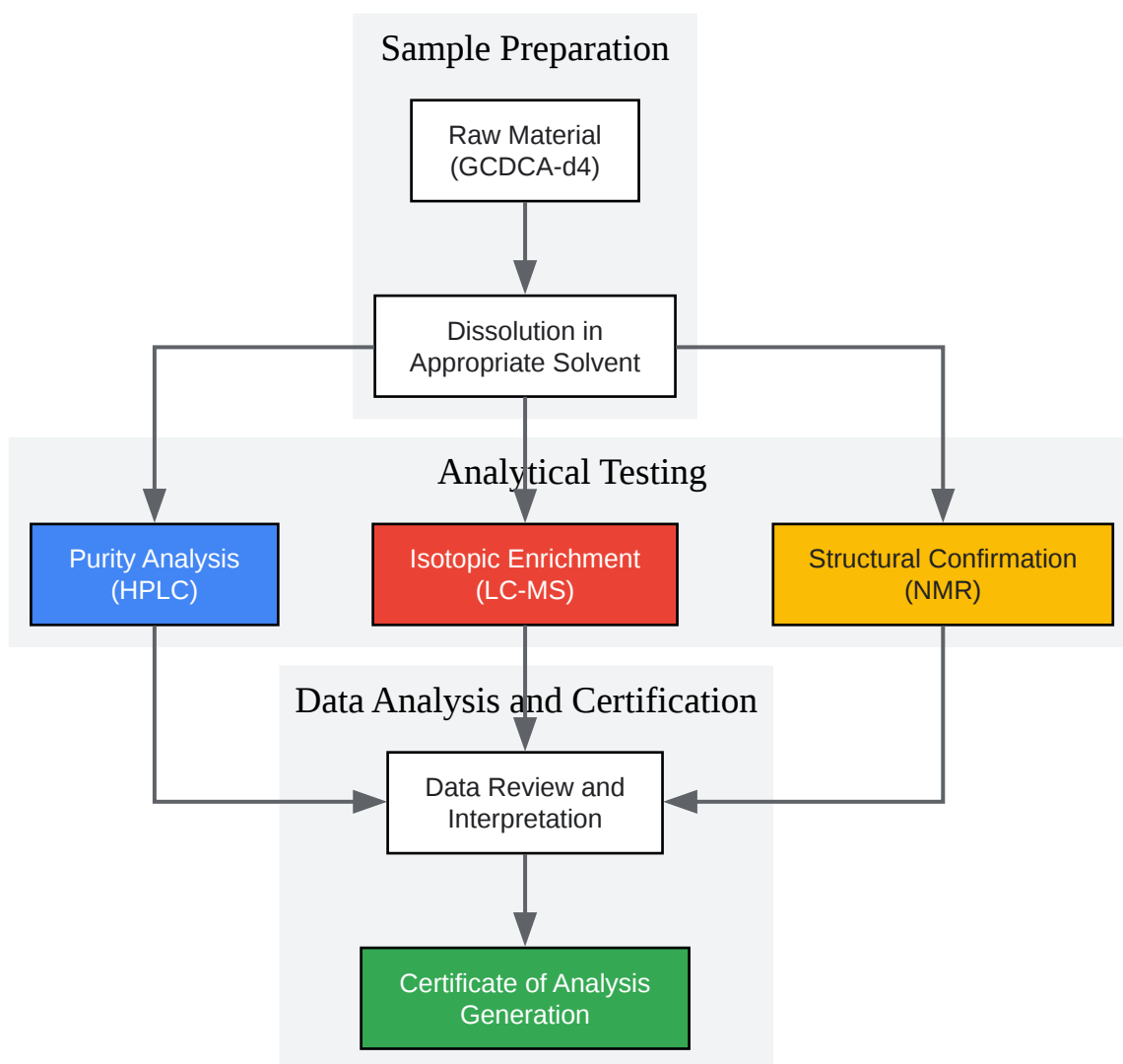


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Caption: PI3K/Akt signaling pathway activated by Glycochenodeoxycholic acid.

Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control analysis of a **Glycochenodeoxycholic acid-d4** standard.

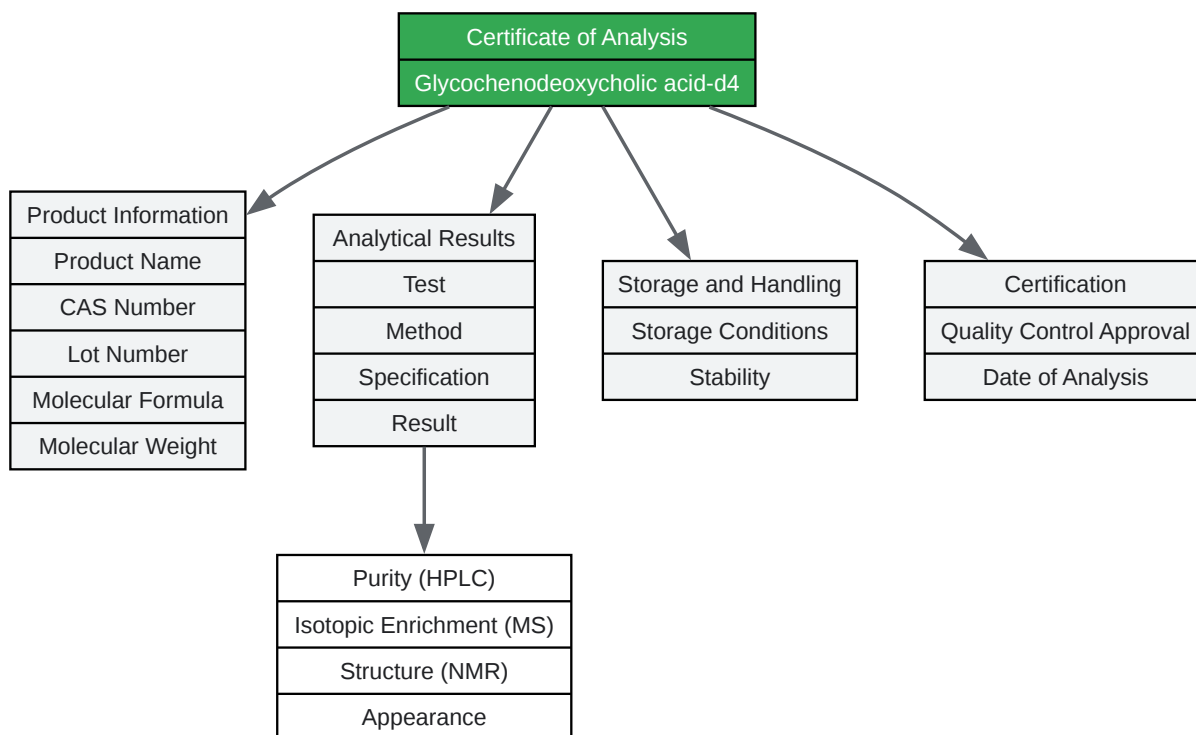


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Caption: Quality control workflow for **Glycochenodeoxycholic acid-d4** analysis.

Logical Structure of a Certificate of Analysis

This diagram shows the hierarchical relationship of the information presented in a typical Certificate of Analysis.



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Caption: Logical information hierarchy of a Certificate of Analysis.

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